

Application Notes and Protocols for DDO-7263

Stock Solution Preparation

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Compound of Interest

Compound Name: DDO-7263

Cat. No.: B12399398

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Introduction

DDO-7263 is a potent, small-molecule activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2)-antioxidant response element (ARE) signaling pathway.^{[1][2][3][4]} As a 1,2,4-Oxadiazole derivative, **DDO-7263** upregulates Nrf2 by binding to Rpn6, a component of the 26S proteasome, thereby inhibiting the degradation of ubiquitinated Nrf2.^{[1][2][3]} This leads to the nuclear translocation of Nrf2 and the subsequent transcription of a wide array of cytoprotective genes. Furthermore, **DDO-7263** has been shown to inhibit the activation of the NLRP3 inflammasome, highlighting its anti-inflammatory properties.^{[1][5]} These characteristics make **DDO-7263** a valuable tool for research in areas such as neurodegenerative diseases, inflammation, and oxidative stress.^{[1][5]}

Accurate and consistent preparation of a **DDO-7263** stock solution is critical for obtaining reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **DDO-7263** stock solutions for in vitro and in vivo research applications.

Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of **DDO-7263** is essential for the accurate preparation of stock solutions.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₉ F ₂ N ₃ O	[6]
Molecular Weight	273.24 g/mol	[6]
CAS Number	2254004-96-9	[6]
Appearance	Solid powder	[2]
Purity	>98% (HPLC)	[1]
Solubility in DMSO	17.86 mg/mL (65.36 mM)	[1]
In Vivo Formulation	17.9 mg/mL in DMSO, then diluted 1:10 in Corn oil to 1.79 mg/mL	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DDO-7263 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **DDO-7263** in dimethyl sulfoxide (DMSO), suitable for use in cell culture experiments.

Materials:

- **DDO-7263** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (amber or covered in foil)
- Sterile, disposable pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Equilibration: Allow the vial of **DDO-7263** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- Weighing: In a sterile microcentrifuge tube, accurately weigh 2.73 mg of **DDO-7263** powder.
 - Calculation: To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (273.24 \text{ g/mol}) \times (1000 \text{ mg/g}) = 2.73 \text{ mg}$
- Dissolution: Add 1 mL of sterile, anhydrous DMSO to the microcentrifuge tube containing the **DDO-7263** powder.
- Mixing: Securely cap the tube and vortex thoroughly for 2-3 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the 10 mM stock solution into smaller, single-use, sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[8]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the 10 mM DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

Materials:

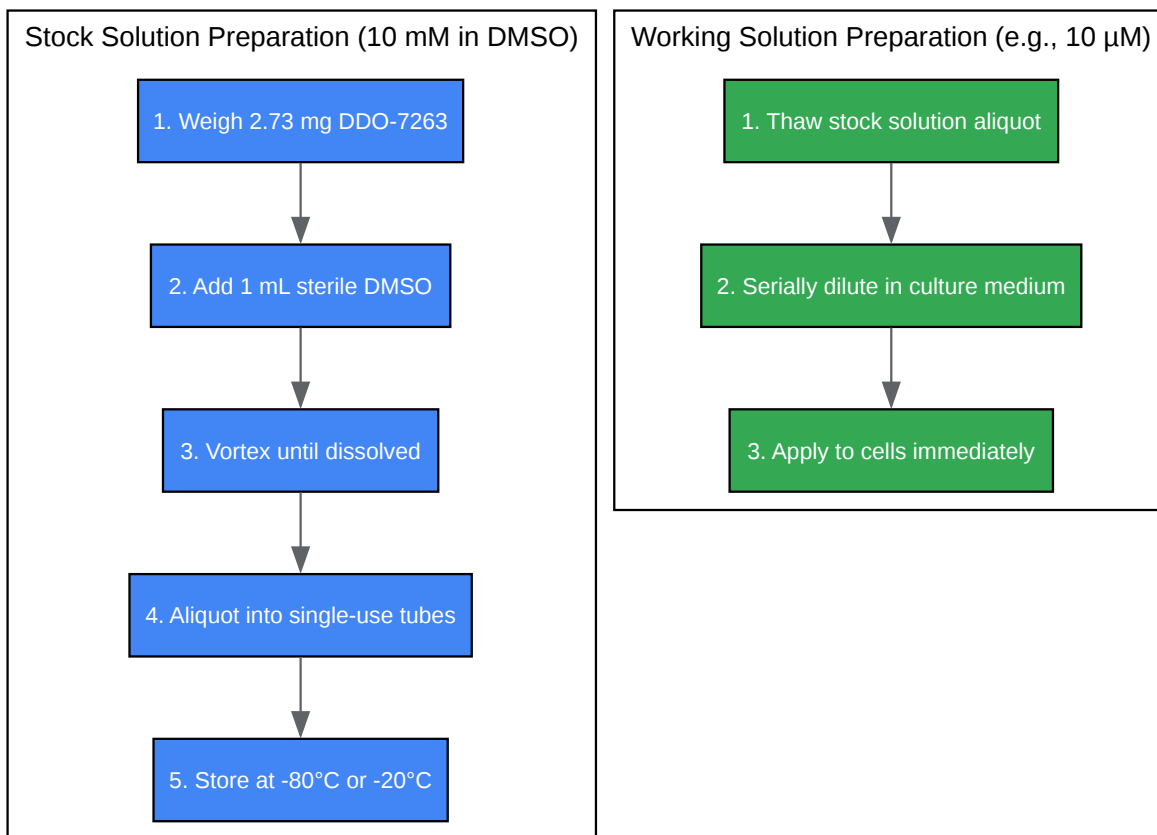
- 10 mM **DDO-7263** stock solution in DMSO

- Pre-warmed, complete cell culture medium
- Sterile microcentrifuge tubes
- Sterile, disposable pipette tips

Procedure:

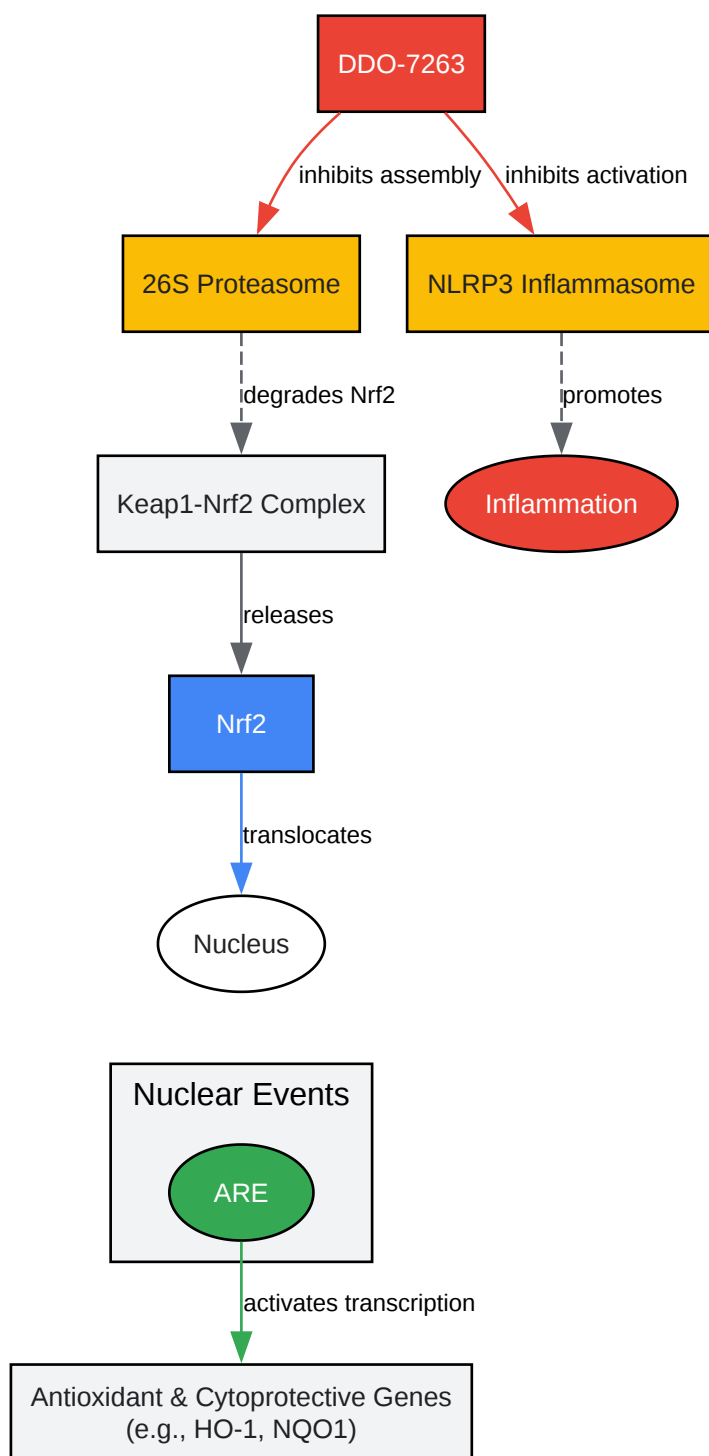
- Thawing: Thaw a single aliquot of the 10 mM **DDO-7263** stock solution at room temperature.
- Dilution: To minimize the final DMSO concentration in the cell culture, perform a serial dilution. For example, to prepare a 10 μ M working solution in 1 mL of medium:
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of pre-warmed cell culture medium to create a 100 μ M solution.
 - Add 100 μ L of the 100 μ M intermediate solution to 900 μ L of pre-warmed cell culture medium to achieve a final concentration of 10 μ M.
 - The final DMSO concentration in the culture medium will be 0.1%. Most cell lines can tolerate up to 0.5% DMSO, but it is recommended to keep the concentration as low as possible.[\[2\]](#)
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **DDO-7263**. This is crucial to differentiate the effects of the compound from any potential effects of the solvent.
- Application: Add the prepared working solutions to your cell cultures immediately. It is recommended to prepare fresh working solutions for each experiment.

Visualizations



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Caption: Workflow for preparing **DDO-7263** stock and working solutions.



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Caption: **DDO-7263** mechanism of action via the Nrf2-ARE pathway.

Safety and Handling Precautions

As a specific Safety Data Sheet (SDS) for **DDO-7263** may not be readily available, general prudent laboratory practices for handling chemical compounds should be followed.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves (e.g., nitrile) when handling **DDO-7263** powder and its solutions.
- **Engineering Controls:** Handle the powdered form of **DDO-7263** in a chemical fume hood to avoid inhalation of fine particles.
- **Handling:** Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention. Do not ingest.
- **Disposal:** Dispose of all waste materials containing **DDO-7263** in accordance with local, state, and federal regulations for chemical waste. Do not dispose of down the drain.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **DDO-7263**.

Form	Storage Temperature	Stability
Solid Powder	-20°C	Up to 2 years[6]
DMSO Stock Solution	-80°C	Up to 6 months[8]
DMSO Stock Solution	-20°C	Up to 1 month[8]

Note: It is strongly recommended to aliquot the stock solution into single-use vials to prevent degradation from repeated freeze-thaw cycles. Protect solutions from light.

By following these application notes and protocols, researchers can ensure the accurate and safe preparation of **DDO-7263** stock solutions, leading to more reliable and reproducible experimental outcomes.

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